Physicochemical Profiling & Application Utility of 2-Benzyloxy-5-fluorobenzyl amine

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Compound of Interest

Compound Name:	*2-Benzyloxy-5-fluorobenzyl amine*
CAS No.:	*1096895-23-6*
Cat. No.:	*B111137*

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Executive Summary

2-Benzyloxy-5-fluorobenzyl amine (CAS: 1096895-23-6) is a specialized medicinal chemistry building block characterized by a trifecta of functional features: a primary amine "warhead" for covalent linking or ionic interaction, a lipophilic benzyloxy anchor, and a metabolic-blocking fluorine atom.[1][2][3] This guide provides a technical deep-dive into its physicochemical behavior, handling protocols, and application in rational drug design.[4]

Chemical Identity & Structural Analysis[5]

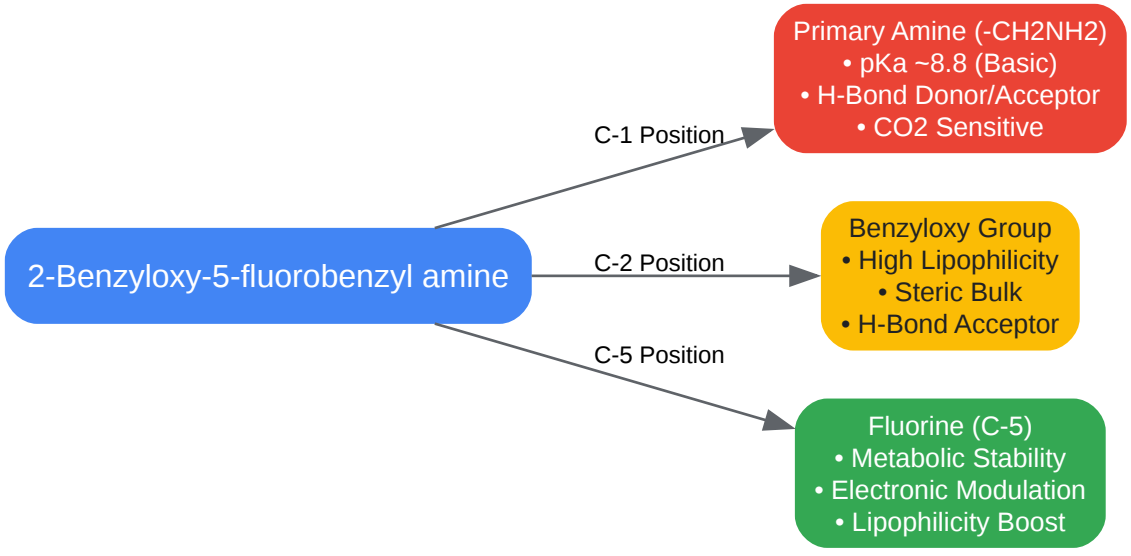
This compound belongs to the class of fluorinated benzyl amines. Its structural integrity relies on the stability of the ether linkage and the nucleophilicity of the primary amine.

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Parameter	Detail
IUPAC Name	[2-(benzyloxy)-5-fluorophenyl]methanamine
CAS Number	1096895-23-6
Molecular Formula	
Molecular Weight	231.27 g/mol
SMILES	NCC1=C(OCC2=CC=CC=2)C=CC(F)=C1
Key Functional Groups	Primary Amine (Basic), Aryl Fluoride (Metabolic Blocker), Benzyl Ether (Hydrophobic)

Structural-Property Logic

The molecule is designed to balance solubility with hydrophobic binding. The fluorine atom at position 5 is strategically placed to block metabolic oxidation (para-hydroxylation relative to the ether), a common clearance pathway for benzyl ethers in vivo.



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Figure 1: Functional decomposition of the molecule illustrating the specific role of each moiety in physicochemical behavior.

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Physicochemical Profile

The following data aggregates predicted values based on standard Structure-Activity Relationship (SAR) consensus for fluorinated benzyl amines, as specific experimental data for this intermediate is proprietary to building block vendors.

Quantitative Parameters

Property	Value / Range	Mechanistic Insight
(Conjugate Acid)	8.6 – 9.1 (Predicted)	Lower than typical benzyl amines (9.3) due to the electron-withdrawing effect of the 5-Fluoro and 2-Alkoxy groups.
(Lipophilicity)	2.8 – 3.2	The benzyloxy group adds significant hydrophobicity, making the neutral form poorly water-soluble.
	~1.5 – 1.9	At physiological pH, the amine is partially protonated, improving effective solubility compared to the neutral .
Polar Surface Area (TPSA)	35.25 Å²	Dominated by the amine ( ) and ether oxygen ( ). Indicates good membrane permeability.[5]
Solubility (Water)	Low (< 0.1 mg/mL)	Insoluble in neutral water.
Solubility (0.1M HCl)	High (> 10 mg/mL)	Forms the hydrochloride salt readily.

The Fluorine Effect

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The introduction of fluorine at the meta position relative to the amine (C-5) exerts a negative inductive effect (-I). This pulls electron density away from the aromatic ring and, by extension, the benzylic carbon.

- Result: The amine becomes slightly less basic than non-fluorinated benzyl amine. This is advantageous in drug design as it lowers the energetic penalty for desolvation during protein binding.

Synthetic & Stability Considerations

Synthesis Context

This amine is typically synthesized via Reductive Amination of 2-benzyloxy-5-fluorobenzaldehyde or Reduction of 2-benzyloxy-5-fluorobenzonitrile.

- Impurity Alert: Common impurities include the secondary amine dimer (formed during reductive amination if stoichiometry is uncontrolled) and residual aldehyde.

Handling & Storage Protocol

- Sensitivity: Like all primary benzyl amines, this compound will react with atmospheric

  to form carbamate salts (white crust) upon prolonged exposure.

- Oxidation: The benzylic position is susceptible to slow oxidation if not stored properly.

Standard Operating Procedure (Storage):

- Atmosphere: Flush container with Argon or Nitrogen immediately after use.
- Temperature: Store at 2–8°C for long-term stability.
- Container: Amber glass to prevent potential light-induced radical degradation of the ether linkage.

Experimental Protocols (Self-Validating Systems)

To verify the physicochemical properties of a specific batch, use the following industry-standard protocols.

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Protocol A: Potentiometric Determination

This protocol uses a "self-validating" titration method where the first derivative of the pH curve confirms the inflection point.

Reagents:

- Analyte: **2-Benzyloxy-5-fluorobenzyl amine** (~5 mg).
- Titrant: 0.1 M HCl and 0.1 M NaOH (standardized).[6]
- Solvent: 0.15 M KCl (to maintain ionic strength) with <5% Methanol if solubility is an issue.

Workflow:

- Dissolution: Dissolve 5 mg of amine in 20 mL of 0.15 M KCl (acidified with 0.5 mL 0.1 M HCl to ensure full protonation).
- Blank Titration: Perform a titration on the solvent blank to subtract background

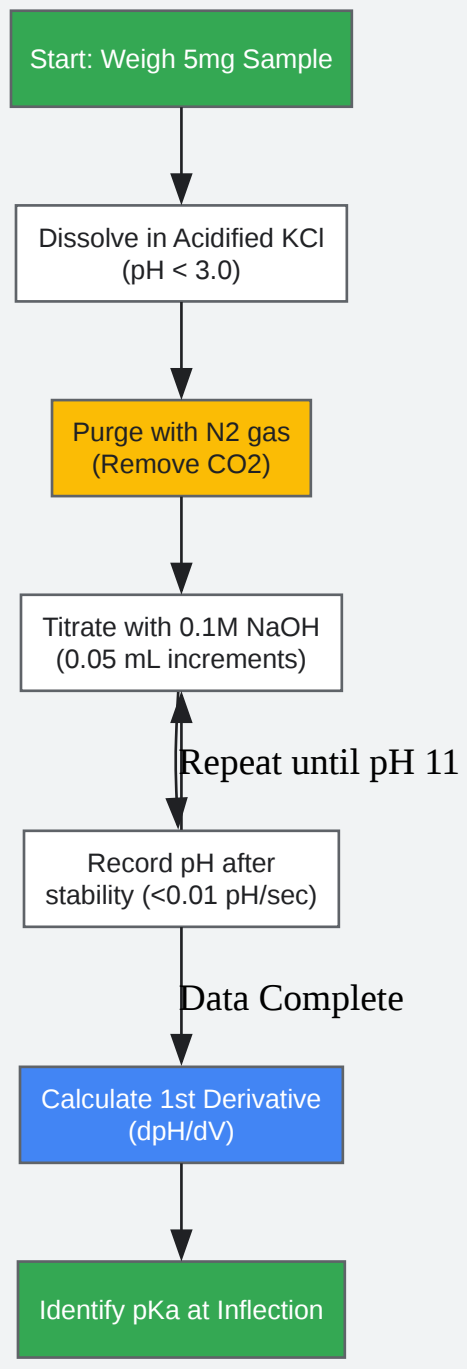
  or carbonate effects.
- Sample Titration: Titrate with 0.1 M NaOH under inert

  purge.
- Data Processing: Plot pH vs. Volume. Calculate the first derivative (

). The peak corresponds to the

  .[6][7]

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Figure 2: Logic flow for potentiometric

determination, ensuring exclusion of carbonate error.

Protocol B: Chromatographic Hydrophobicity Index (CHI) for

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Since the molecule is lipophilic, a shake-flask method may suffer from emulsion issues. A reversed-phase HPLC method is more robust.

- Column: C18 Reverse Phase.
- Mobile Phase: Ammonium Acetate (pH 7.4) / Acetonitrile gradient.
- Calibration: Run a set of standards with known

  (e.g., Benzylamine, Toluene, Naphthalene).
- Calculation: Correlate the Retention Time (

) of the analyte to the calibration curve to derive

  .

Bio-Application Context

Why use this building block? In drug discovery, **2-Benzyloxy-5-fluorobenzyl amine** is frequently used to synthesize Monoamine Oxidase B (MAO-B) inhibitors and Kinase inhibitors.

- Metabolic Hardening: The fluorine blocks the P450 oxidation site, extending the half-life (

) of the drug candidate compared to the non-fluorinated analog.
- Hydrophobic Pocket Filling: The benzyloxy group is ideal for occupying deep hydrophobic pockets (e.g., the entrance cavity of GPCRs or the ATP-binding site of kinases).
- Linker Versatility: The amine serves as a universal handle for amide coupling, reductive amination, or sulfonamide formation.

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